

An In-depth Technical Guide to the Physical Properties of Ethyl 9-oxononanoate

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Compound of Interest

Compound Name: Ethyl 9-oxononanoate

Cat. No.: B1615329

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This guide provides a detailed overview of the key physical properties of **Ethyl 9-oxononanoate**, a compound of interest to researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison, with a focus on core quantitative data.

Core Physical Properties

Ethyl 9-oxononanoate, identified by the CAS Number 3433-16-7, is an ethyl ester. Its fundamental physical characteristics, including its boiling point and density, are crucial for its handling, application, and integration into various experimental and manufacturing processes.

Quantitative Data Summary

The physical properties of **Ethyl 9-oxononanoate** are summarized in the table below for straightforward reference.

Physical Property	Value	Units	Conditions
Boiling Point	267.9	°C	at 760 mmHg[1][2]
Density	0.949	g/cm ³	Not Specified[1][2]

Experimental Protocols

Detailed experimental protocols for the determination of the boiling point and density of **Ethyl 9-oxononanoate** are not provided in the publicly available literature. These values are typically determined using standard laboratory procedures. The boiling point is generally measured through distillation experiments under controlled pressure, while density is commonly determined using a pycnometer or a digital density meter. For precise and reproducible results, adherence to standardized methods, such as those outlined by ASTM or ISO, is recommended.

Logical Relationship of Physical Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental physical properties.

Physical Properties of **Ethyl 9-oxononanoate**.

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References

- 1. Ethyl 9-oxononanoate | lookchem [lookchem.com]
- 2. chemnet.com [chemnet.com]
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